

Assessing Lot-to-Lot Variability of Commercial Streptomycin Sulfate: A Comparative Guide

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Compound of Interest

Compound Name: Streptomycin (sulfate)

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The consistency and purity of active pharmaceutical ingredients are paramount in research and drug development. This guide provides an objective comparison of different lots of commercial streptomycin sulfate, a widely used aminoglycoside antibiotic. By presenting experimental data on key quality attributes, this document aims to highlight the potential for lot-to-lot variability and provide researchers with the methodologies to assess it in their own laboratories.

Executive Summary

Streptomycin sulfate, derived from the actinobacterium *Streptomyces griseus*, is an essential antibiotic for treating various bacterial infections, including tuberculosis.^[1] Given its biological origin and complex manufacturing process, the potential for variability between different production lots is a significant concern for researchers who rely on its consistent performance. This guide outlines the critical quality parameters for streptomycin sulfate and presents a comparative analysis of several commercial lots based on data from their Certificates of Analysis (CoA). Detailed experimental protocols are provided to enable independent verification of these parameters.

Comparison of Commercial Streptomycin Sulfate Lots

The following table summarizes the quantitative data from the Certificates of Analysis of three different lots of commercial streptomycin sulfate from various suppliers. These parameters are critical for ensuring the identity, strength, quality, and purity of the drug substance.

Parameter	Lot A	Lot B	Lot C	USP Specification
Potency (anhydrous basis)	756 mcg/mg	774 unit/mg	747 mcg/mg	650 - 850 mcg/mg
pH (20% aqueous solution)	5.7	4.87	6.0	4.5 - 7.0
Loss on Drying	2.10%	Not Reported	5.0%	≤ 5.0%
Appearance	White Crystalline Powder	White to off-white Crystalline powder	Fine white powder	White or practically white powder

Note: "mcg/mg" and "unit/mg" for potency are often used interchangeably for streptomycin, where one unit is equivalent to one microgram of streptomycin base. The data indicates that while all tested lots fall within the United States Pharmacopeia (USP) specifications, there is observable variability in potency, pH, and moisture content.

Experimental Protocols

To independently assess the quality and variability of streptomycin sulfate lots, the following key experiments are recommended. These protocols are based on established pharmacopeial methods.

Potency Assay by High-Performance Liquid Chromatography (HPLC)

This method determines the amount of active streptomycin in the sample. The USP compendial method utilizes HPLC with Pulsed Amperometric Detection (PAD), which is highly selective and sensitive for aminoglycosides that lack a strong UV chromophore.^[2]^[3]

Methodology:

- **Standard Preparation:** Accurately weigh and dissolve a quantity of USP Streptomycin Sulfate Reference Standard (RS) in water to obtain a solution with a known concentration of about 0.03 mg/mL.^[2] Sonicate for 1 minute and mix.
- **Assay Preparation:** Accurately weigh and transfer about 30 mg of the streptomycin sulfate sample to a 100-mL volumetric flask. Dilute with water to volume, sonicate for 1 minute, and mix. Transfer 10.0 mL of this solution to a second 100-mL volumetric flask, dilute with water to volume, and mix.^[2]
- **System Suitability Solution:** To ensure the chromatographic system is performing adequately, heat about 10 mL of the Standard Preparation at 75°C for 1 hour to induce degradation, then allow it to cool.^[2]
- **Chromatographic System:**
 - **Detector:** Electrochemical detector with a gold working electrode.^[3]
 - **Column:** A suitable anion-exchange column (e.g., 4-mm × 25-cm; L48 packing).
 - **Mobile Phase:** 70 mM sodium hydroxide.
 - **Flow Rate:** Approximately 0.5 mL per minute.
- **Procedure:**
 - Inject equal volumes (about 20 µL) of the Standard Preparation and the Assay Preparation into the chromatograph.
 - Record the chromatograms and measure the peak areas for streptomycin.
 - The resolution between the main degradation product and the streptomycin peak in the System Suitability Solution should be not less than 3.

- Calculation: Calculate the potency of streptomycin (in µg/mg) using the following formula:
$$\text{Potency} = 1000 * (C * P / W_u) * (r_U / r_S)$$
 Where:
 - C is the concentration (mg/mL) of USP Streptomycin Sulfate RS in the Standard Preparation.
 - P is the designated streptomycin content (µg/mg) of the USP Streptomycin Sulfate RS.
 - W_u is the weight (mg) of the streptomycin sulfate sample taken for the Assay Preparation.
 - r_U is the peak area of streptomycin from the Assay Preparation.
 - r_S is the peak area of streptomycin from the Standard Preparation.[2]

Impurity Profiling

The presence and quantity of impurities can vary between lots due to differences in the manufacturing process and storage conditions. HPLC methods, such as reversed-phase ion-pair chromatography with charged aerosol detection (CAD) or HPAE-PAD, can be employed to separate and identify these impurities.[4] Studies have shown that impurity levels in commercial streptomycin sulfate can range from 4.6% to 16.0%.

Methodology (General Approach):

- Sample Preparation: Prepare a solution of streptomycin sulfate in a suitable solvent (e.g., water) at a specified concentration.
- Chromatographic System: Utilize a high-resolution HPLC system with a suitable column and mobile phase gradient to achieve separation of streptomycin from its known and unknown impurities.
- Detection: Employ a universal detector like CAD or a selective detector like PAD to detect both chromophoric and non-chromophoric impurities. Mass spectrometry (MS) can be coupled with HPLC for the identification of unknown impurities.
- Data Analysis: Integrate the peak areas of all impurities and express them as a percentage of the total peak area to determine the purity of the lot.

Antimicrobial Susceptibility Testing

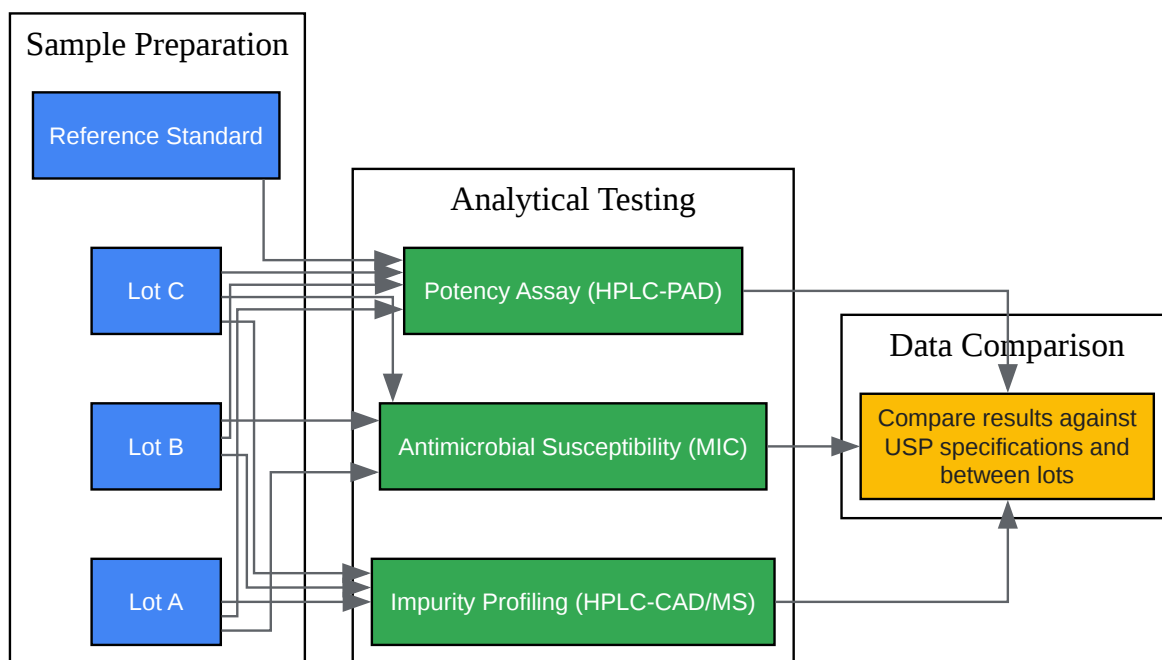
To ensure that the observed chemical variability does not translate to significant differences in biological activity, an antimicrobial susceptibility test can be performed. This assesses the antibiotic's effectiveness in inhibiting bacterial growth.

Methodology (Broth Microdilution):

- **Bacterial Strain:** Use a quality control strain of a susceptible bacterium (e.g., *Escherichia coli* ATCC 25922).
- **Inoculum Preparation:** Prepare a standardized bacterial suspension equivalent to a 0.5 McFarland standard.
- **Serial Dilution:** Prepare a series of two-fold dilutions of the different streptomycin sulfate lots in a 96-well microtiter plate containing cation-adjusted Mueller-Hinton broth.
- **Inoculation:** Inoculate each well with the standardized bacterial suspension.
- **Incubation:** Incubate the plates at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours.
- **MIC Determination:** The Minimum Inhibitory Concentration (MIC) is the lowest concentration of streptomycin that completely inhibits visible bacterial growth. Compare the MIC values obtained for different lots.

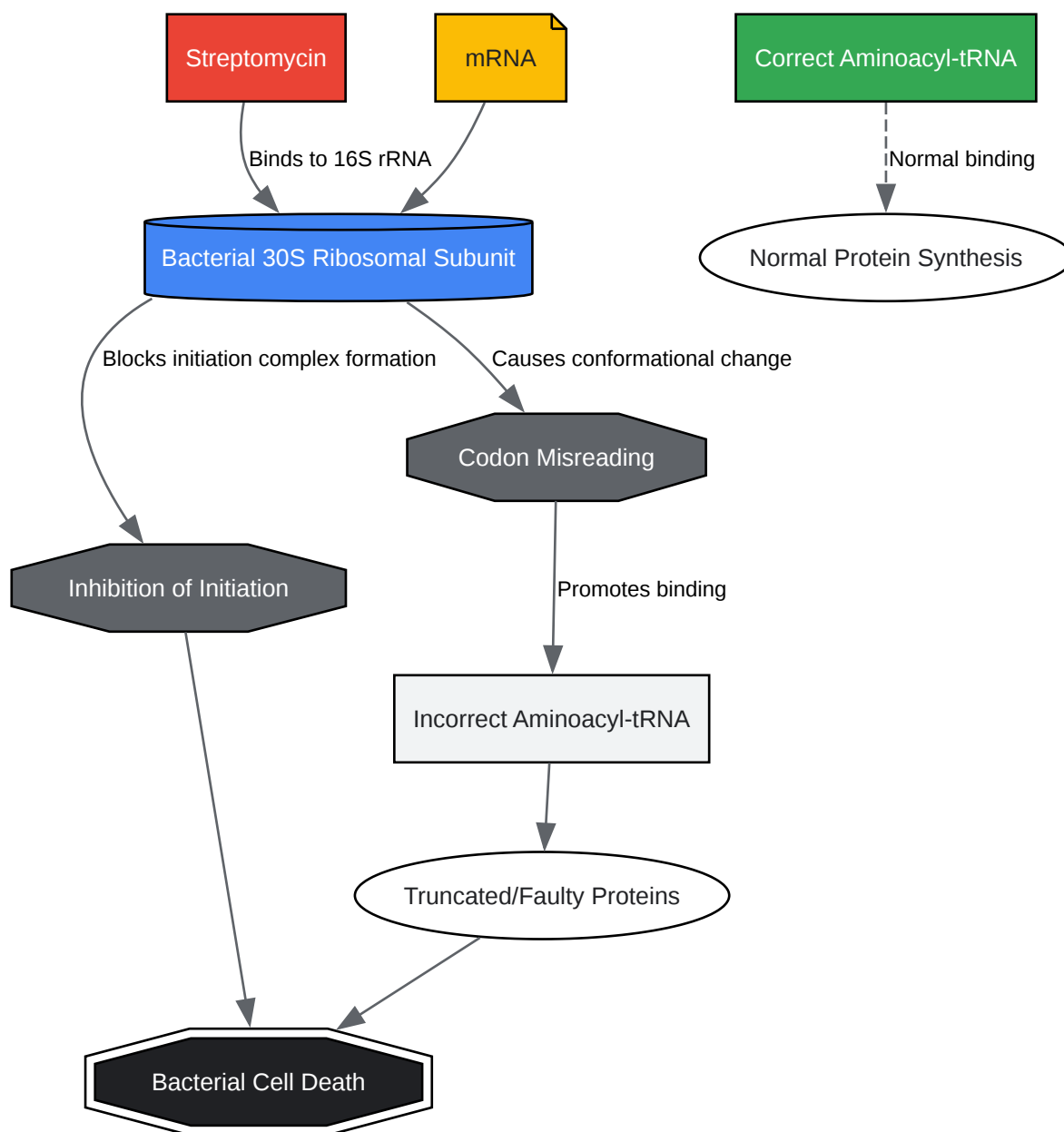
Visualizing Experimental Workflows and Mechanisms

To better understand the processes involved in assessing streptomycin sulfate and its mechanism of action, the following diagrams are provided.



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Caption: Experimental workflow for assessing lot-to-lot variability.



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References

- [1. Streptomycin - StatPearls - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [2. jasco.hu \[jasco.hu\]](#)
- [3. Streptomycin production | PPT \[slideshare.net\]](#)
- [4. lcms.cz \[lcms.cz\]](#)
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